What is β-NADH-13C5 Disodium Salt

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*β-NADH-13C5 Disodium Salt*
Cat. No.:	*B1158510*

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Technical Monograph: **β-NADH-13C5 Disodium Salt** Advanced Isotopic Tools for Metabolic Flux & Bioenergetic Quantification[1]

Part 1: Executive Summary

β-NADH-13C5 Disodium Salt is a high-precision stable isotope-labeled isotopologue of the reduced coenzyme Nicotinamide Adenine Dinucleotide (NADH).[1] Characterized by the incorporation of five Carbon-13 atoms—typically within the ribose moiety of the nicotinamide nucleotide—this reagent serves as the "Gold Standard" internal standard for absolute quantification of cellular redox states via Isotope Dilution Mass Spectrometry (ID-MS).[1]

Unlike radioisotopes, β-NADH-13C5 is non-radioactive, chemically identical to endogenous NADH in terms of extraction kinetics, but spectrally distinct by a mass shift of +5.0167 Da.[1] This mass offset allows researchers to normalize for the rapid oxidative degradation and matrix effects that notoriously plague NADH analysis in complex biological matrices (e.g., mitochondria, tumor lysates).

Part 2: Chemical Identity & Structural Characterization

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The utility of β-NADH-13C5 relies on its specific isotopic enrichment pattern.[1] The labeling is strategically placed to ensure the heavy isotope tag remains associated with the fragment ions used for detection during Multiple Reaction Monitoring (MRM).

Physicochemical Specifications

Property	Specification
Chemical Name	β-Nicotinamide Adenine Dinucleotide, Reduced, 13C5-Ribose, Disodium Salt
Molecular Formula	C C H N Na O P
Molecular Weight	~714.41 g/mol (vs. 709.40 g/mol for unlabeled)
Mass Shift	+5.0167 Da
Solubility	Soluble in 0.01 M NaOH (>50 mg/mL); Unstable in acid.[1][2]
Appearance	Yellowish hygroscopic powder
UV Absorbance	at 340 nm (Reduced form) and 260 nm (Adenine)
Purity	95% (Isotopic Enrichment 99 atom % 13C)

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Structural Diagram & Labeling Logic

The 13C5 label is most commonly located on the ribose ring linked to the nicotinamide moiety. This placement is critical because the nicotinamide-ribose bond is often the site of cleavage in collision-induced dissociation (CID).[1]

- Parent Ion (ES-):m/z 669 (13C5) vs 664 (Unlabeled)[1]
- Key Fragment: The label retention depends on the transition. If monitoring the Adenosine Monophosphate (AMP) fragment, the label (if on the NMN ribose) may be lost.[1] Protocol Note: Always verify the specific labeling position (NMN-ribose vs. AMP-ribose) with the certificate of analysis to select the correct MRM transition.

Part 3: Applications in Metabolomics & Drug Development

Isotope Dilution Mass Spectrometry (ID-MS)

This is the primary application.[1] Endogenous NADH is extremely labile; it oxidizes to NAD+ or degrades into cyclic inhibitors in acidic conditions.

- The Problem: Traditional external standard curves fail because they cannot account for NADH loss during sample extraction.
- The Solution: Spiking β-NADH-13C5 into the quenching solvent before cell lysis means the standard degrades at the exact same rate as the analyte.[1] The ratio of [Endogenous NADH] / [13C5-NADH] remains constant, yielding accurate absolute quantification.[1]

NMR-Based Metabolic Flux Analysis

In high-concentration in vitro enzymatic assays, β-NADH-13C5 allows for the tracking of hydride transfer mechanisms without interference from background nucleotide pools.[1] The 13C-1H coupling constants (

) provide unique spectral signatures that distinguish the added cofactor from endogenous pools.[1]

Part 4: Technical Protocols

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Protocol A: "Self-Validating" Extraction for LC-MS/MS

Rationale: NADH is acid-labile.[1] NAD+ is base-labile.[1] To measure NADH, you must use a basic extraction. The use of β-NADH-13C5 validates the extraction efficiency.[1]

Reagents:

- Extraction Buffer: 80:20 Methanol:Water containing 50 mM Ammonium Bicarbonate (pH 8.5).[1]
- Internal Standard Spike: 10 µM β-NADH-13C5 in 0.01 M NaOH (Prepare Fresh).

Step-by-Step Workflow:

- Quenching: Rapidly wash cells with ice-cold saline.[1]
- Spike-In: Add Extraction Buffer pre-mixed with a known concentration of β-NADH-13C5 directly to the cell pellet.[1]
  - Critical Step: The standard must be present before the cells are lysed to track degradation.
- Lysis: Mechanical disruption (bead beating) at 4°C.
- Clarification: Centrifuge at 15,000 x g for 10 min at 4°C.
- Injection: Transfer supernatant to silanized glass vials. Inject immediately onto LC-MS.

LC-MS/MS Parameters (Example for Triple Quad):

- Polarity: Negative Mode (ESI-)
- Column: HILIC (e.g., Amide or ZIC-pHILIC) to retain polar nucleotides.[1]
- Mobile Phase: A: 10 mM Ammonium Acetate + 0.1% NH4OH (pH 9.0); B: Acetonitrile.
- Transitions:
  - Endogenous NADH: m/z 664.1

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408.0 (ADP fragment)[1]

- 13C5-NADH: m/z 669.1

  413.0 (ADP fragment, assuming label is on Adenosine ribose) OR m/z 669.1

  408.0 (if label is on Nicotinamide ribose and lost).[1] Verify label position.

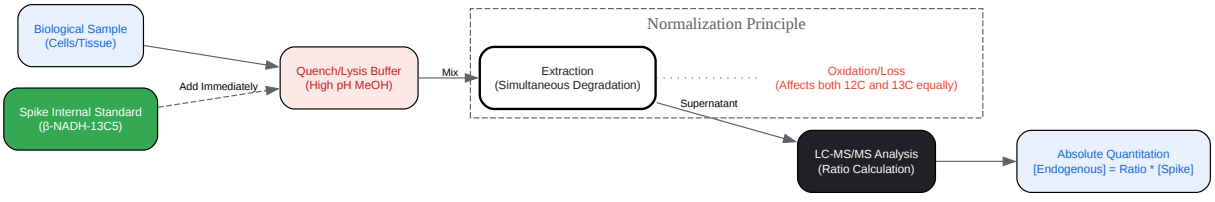
Protocol B: Storage & Handling (Stability Assurance)

- Lyophilized Powder: Store at -20°C or -80°C. Desiccate.
- Reconstitution:
  - NEVER use water or phosphate buffer (pH < 7.5) for long-term storage; NADH auto-oxidizes.[1]
  - USE: 0.01 M NaOH or 10 mM Tris-HCl (pH 8.5).[1]
  - Aliquot: Flash freeze in liquid nitrogen. Single-use only.

Part 5: Visualization of Workflows

Figure 1: The Isotope Dilution Workflow

This diagram illustrates the "Self-Validating" logic where the internal standard compensates for extraction losses.[1]



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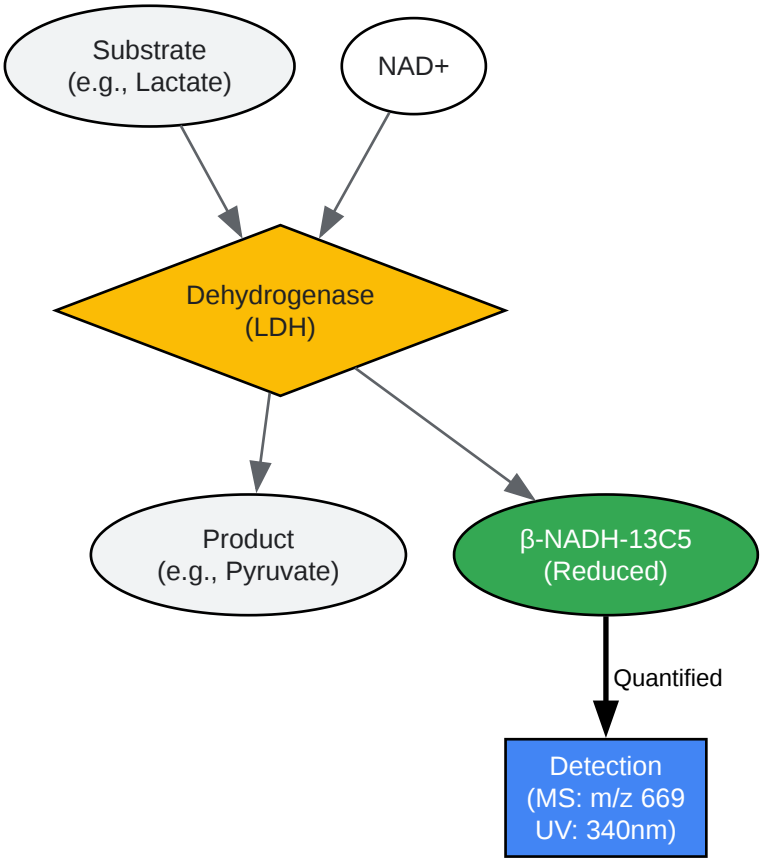
Caption: Workflow for Isotope Dilution Mass Spectrometry. The co-extraction of β-NADH-13C5 ensures that any analyte degradation during processing is mathematically normalized.[1]

Figure 2: Enzymatic Cycling & Detection

Mechanistic view of how NADH is utilized in dehydrogenase assays, applicable to both unlabeled and 13C-labeled variants.



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Caption: Enzymatic reduction pathway. β-NADH-13C5 acts as a surrogate or tracer, distinguishable by mass (MS) or coupling (NMR) from the endogenous pool.[1]

Part 6: References

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- 3. isotope.com [isotope.com]

- To cite this document: BenchChem. [What is β-NADH-13C5 Disodium Salt]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1158510/docs#what-is-nadh-13c5-disodium-salt]

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